

Technical Guide: 3-Chloro-N-[1-(thiophen-2-yl)ethyl]aniline Analog

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Compound of Interest

Compound Name: 3-Chloro-N-[1-(thiophen-2-yl)ethyl]aniline

Cat. No.: B13266196

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Synthesis, Structural Activity, and P2Y12 Inhibition Context

Part 1: Chemical Identity & CAS Registry Status[1]

Target Molecule: **3-Chloro-N-[1-(thiophen-2-yl)ethyl]aniline** Chemical Formula:

Molecular Weight: 237.75 g/mol

CAS Number Clarification

The specific regioisomer **3-Chloro-N-[1-(thiophen-2-yl)ethyl]aniline** is a research-grade intermediate and does not currently possess a widely indexed CAS number in public chemical registries (PubChem, CAS Common Chemistry). It is a structural analog of the 2-chloro substituted intermediates used in the synthesis of thienopyridine antiplatelet drugs.

For research and procurement purposes, this compound is identified by its constituent building blocks or as a structural analog to the Clopidogrel class.

Compound / Component	CAS Number	Role
3-Chloroaniline	108-42-9	Amine Precursor
2-Acetylthiophene	88-15-3	Ketone Precursor
Clopidogrel (Analog)	113665-84-2	Pharmacological Reference
Ticlopidine (Analog)	55142-85-3	Structural Reference

Part 2: Scientific Integrity & Synthesis Protocol

2.1 Structural Context & Causality

This molecule represents a "linearized" analog of the thienopyridine class of P2Y12 inhibitors (e.g., Clopidogrel, Prasugrel). In these drugs, the thiophene ring is fused to a tetrahydropyridine ring. The target molecule, **3-Chloro-N-[1-(thiophen-2-yl)ethyl]aniline**, retains the critical thiophene-ethyl-amine pharmacophore but lacks the rigid bicyclic cyclization.

- **Research Utility:** It is primarily used in Structure-Activity Relationship (SAR) studies to determine the necessity of the fused ring system for receptor binding vs. metabolic activation.
- **Isomerism:** The 2-chloro isomer is the direct precursor motif for Clopidogrel. The 3-chloro isomer investigates the electronic effect of the halogen position on the aniline ring.

2.2 Synthesis Protocol: Reductive Amination

Methodology: One-pot reductive amination using Sodium Borohydride (

) or Sodium Triacetoxyborohydride (

).[1]

Reagents:

- Amine: 3-Chloroaniline (1.0 eq)
- Ketone: 2-Acetylthiophene (1.0 eq)
- Solvent: Dichloromethane (DCM) or Methanol (MeOH)

- Catalyst: Acetic Acid (AcOH) (Cat.)

- Reducing Agent:

(1.5 eq)

Step-by-Step Workflow:

- Imine Formation:
 - Dissolve 2-Acetylthiophene (10 mmol) and 3-Chloroaniline (10 mmol) in anhydrous DCM (50 mL).
 - Add catalytic Acetic Acid (0.5 mL) to activate the carbonyl.
 - Stir at room temperature for 4–6 hours under nitrogen atmosphere.
 - Checkpoint: Monitor by TLC (formation of the imine intermediate).
- Reduction:
 - Cool the mixture to 0°C.
 - Add

(15 mmol) portion-wise over 30 minutes.
 - Allow the reaction to warm to room temperature and stir overnight (12h).
 - Mechanism: The hydride selectively attacks the iminium ion formed in situ, generating the secondary amine.
- Work-up & Purification:
 - Quench with saturated

solution.
 - Extract with DCM (

mL).

- Dry organic layer over

and concentrate in vacuo.

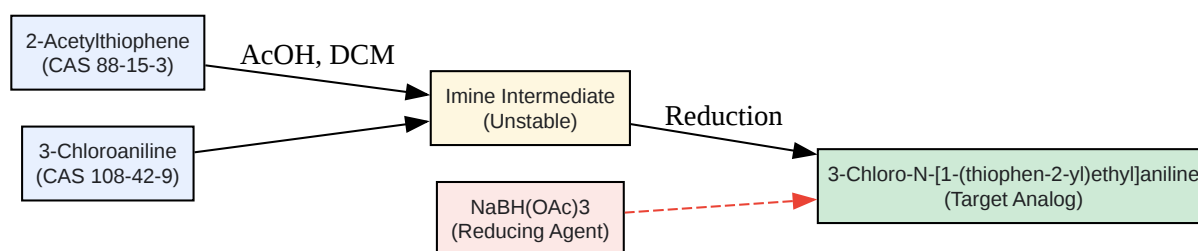
- Purify via flash column chromatography (Hexane/EtOAc gradient).

Yield Expectation: 65–80% (Yellowish oil).

Part 3: Visualization & Logic

3.1 Synthesis Logic Diagram

The following diagram illustrates the reductive amination pathway, highlighting the critical intermediate.

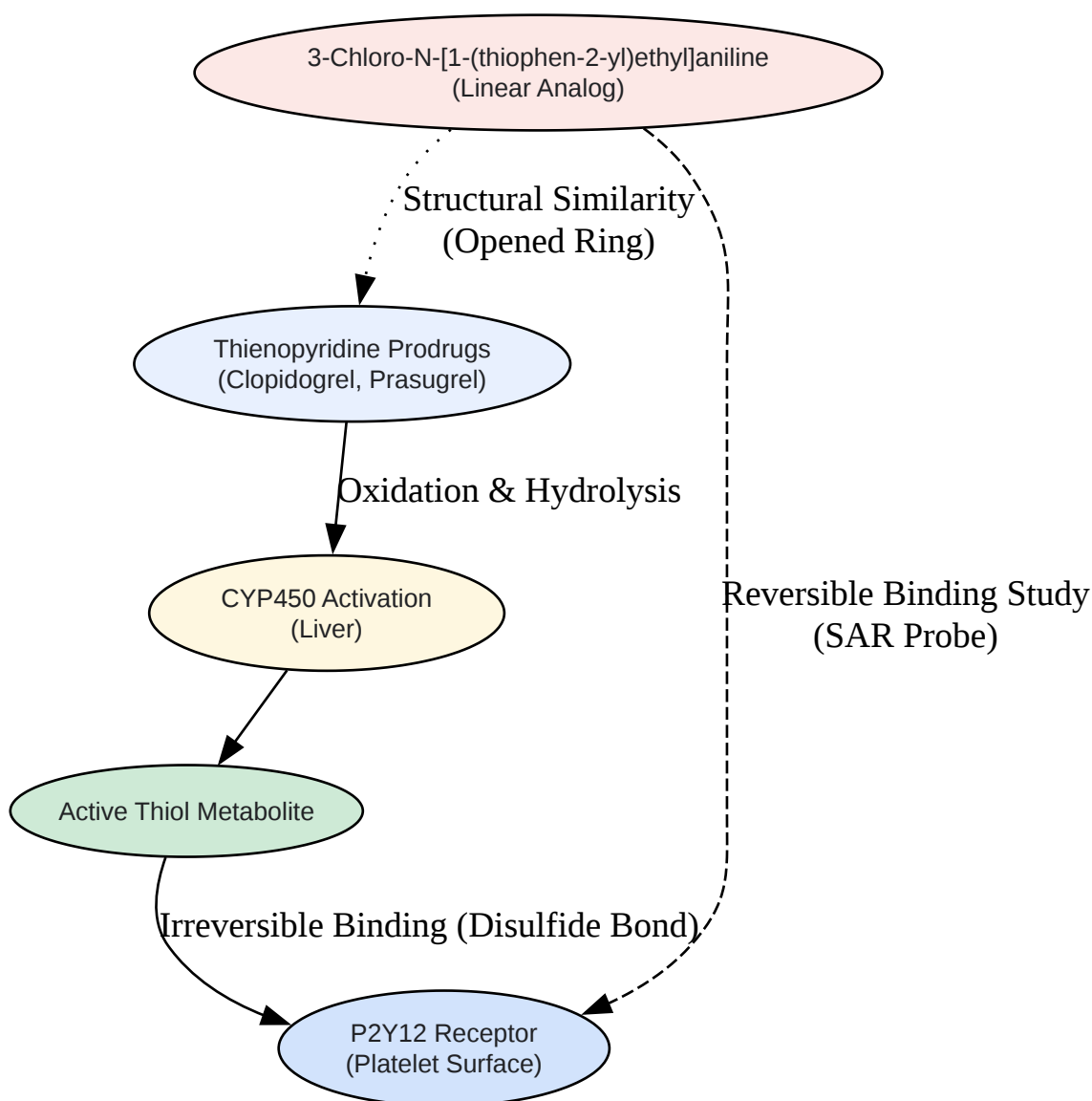


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Caption: One-pot reductive amination pathway converting ketone and amine precursors to the target secondary amine.

3.2 Pharmacological Context: P2Y12 Inhibition

The target molecule is an analog of the active metabolites of thienopyridine drugs.



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Caption: Relationship between the target analog and the metabolic activation pathway of standard P2Y12 inhibitors.

Part 4: Safety & Handling

- Hazard Class: Toxic by inhalation, in contact with skin, and if swallowed (inherited from 3-chloroaniline).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. The secondary amine is prone to oxidation over time.

- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

References

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- PubChem. "3-Chloroaniline Compound Summary." National Library of Medicine. [Link](#)
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Sources

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